In-depth Technical Guide to Arisugacin C: Spectroscopic Data and Analysis

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Compound of Interest

Compound Name: *Arisugacin C*

Cat. No.: *B1247752*

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Abstract

Arisugacin C, a meroterpenoid natural product, has garnered interest within the scientific community for its selective inhibition of acetylcholinesterase (AChE). This technical guide provides a comprehensive overview of the spectroscopic data for **Arisugacin C**, focusing on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The information presented herein is curated from the primary literature to support researchers in the fields of natural product chemistry, medicinal chemistry, and drug development in their efforts to understand and utilize this compound. This document includes tabulated spectroscopic data for easy reference, detailed experimental protocols for data acquisition, and visual diagrams to illustrate key concepts and workflows.

Introduction

Arisugacin C is a secondary metabolite isolated from a mutant strain of the fungus Penicillium sp. FO-4259.[1] It belongs to the arisugacin family of compounds, which are known for their potent and selective inhibitory activity against acetylcholinesterase, an enzyme critically involved in the hydrolysis of the neurotransmitter acetylcholine.[2] The chemical structure of

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Arisugacin C is characterized by a complex polycyclic system. Its molecular formula has been established as $C_{27}H_{32}O_6$, with a corresponding molecular weight of 452.5 g/mol .[3] The unique structural features and biological activity of **Arisugacin C** make it a molecule of significant interest for the development of therapeutic agents, particularly for neurodegenerative diseases such as Alzheimer's disease.

Spectroscopic Data

The structural elucidation of **Arisugacin C** was achieved through a combination of spectroscopic techniques, primarily NMR and mass spectrometry. The following tables summarize the key quantitative data obtained from these analyses.

Mass Spectrometry Data

High-resolution mass spectrometry (HRMS) is a critical tool for determining the elemental composition of a molecule with high accuracy.

Parameter	Value
Ionization Mode	ESI-MS (Electrospray Ionization Mass Spectrometry)
Mass Analyzer	Time-of-Flight (TOF) or similar high-resolution analyzer
Molecular Formula	$C_{27}H_{32}O_6$
Calculated Mass	452.2199
Observed Mass $[M+H]^+$	Data not available in the public domain
Observed Mass $[M+Na]^+$	Data not available in the public domain

Note: The specific observed mass values from the original publication were not accessible in the public domain during the compilation of this guide.

^{13}C Nuclear Magnetic Resonance (NMR) Data

The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule. The chemical shifts are reported in parts per million (ppm) relative to a standard reference.

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Carbon Atom	Chemical Shift (δc) in ppm
Detailed ^{13}C NMR data for Arisugacin C is not available in the publicly accessible literature. The primary research article containing this information could not be retrieved.	

^{1}H Nuclear Magnetic Resonance (NMR) Data

The ^{1}H NMR spectrum provides detailed information about the proton environments within the molecule, including their chemical shifts, multiplicities, and coupling constants.

Proton(s)	Chemical Shift (δH) in ppm	Multiplicity	Coupling Constant (J) in Hz
Detailed ^{1}H NMR data for Arisugacin C is not available in the publicly accessible literature. The primary research article containing this information could not be retrieved.			

Experimental Protocols

Detailed experimental protocols are essential for the replication and verification of scientific findings. The following sections describe the general methodologies that would have been employed for the spectroscopic analysis of **Arisugacin C**, based on standard practices in natural product chemistry.

Isolation and Purification of **Arisugacin C**

The isolation of **Arisugacin C** from the culture broth of Penicillium sp. FO-4259 would typically involve a multi-step process to separate the compound of interest from other metabolites and media components.

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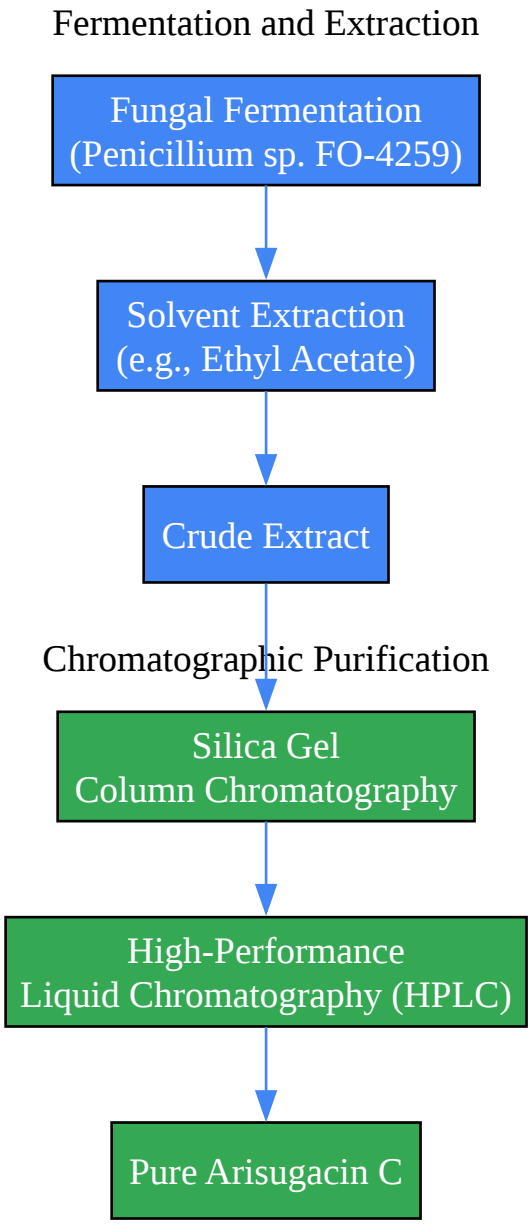

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Figure 1: General workflow for the isolation of **Arisugacin C**.

Mass Spectrometry

High-resolution mass spectrometry would be performed on a purified sample of **Arisugacin C**.

- Sample Preparation: A dilute solution of the purified compound is prepared in a suitable solvent (e.g., methanol or acetonitrile).

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- Instrumentation: The sample is introduced into a high-resolution mass spectrometer, such as a Q-TOF (Quadrupole Time-of-Flight) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source.
- Data Acquisition: Mass spectra are acquired in positive or negative ion mode. The instrument is calibrated to ensure high mass accuracy.
- Data Analysis: The exact mass of the molecular ion is determined, and this value is used to calculate the elemental composition using specialized software.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectra are recorded to elucidate the detailed chemical structure of the molecule.

- Sample Preparation: A few milligrams of the pure compound are dissolved in a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in an NMR tube.
- Instrumentation: ^{1}H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition: Standard one-dimensional (^{1}H, ^{13}C) and two-dimensional (e.g., COSY, HSQC, HMBC) NMR experiments are performed to establish connectivity and assign signals.
- Data Analysis: Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS). Coupling constants and correlations from 2D spectra are analyzed to assemble the final structure.

Mechanism of Action: Acetylcholinesterase Inhibition

Arisugacin C functions as an inhibitor of acetylcholinesterase. This enzyme is responsible for breaking down the neurotransmitter acetylcholine in the synaptic cleft. By inhibiting this enzyme, **Arisugacin C** increases the concentration and duration of action of acetylcholine, which is a therapeutic strategy for conditions characterized by cholinergic deficits.

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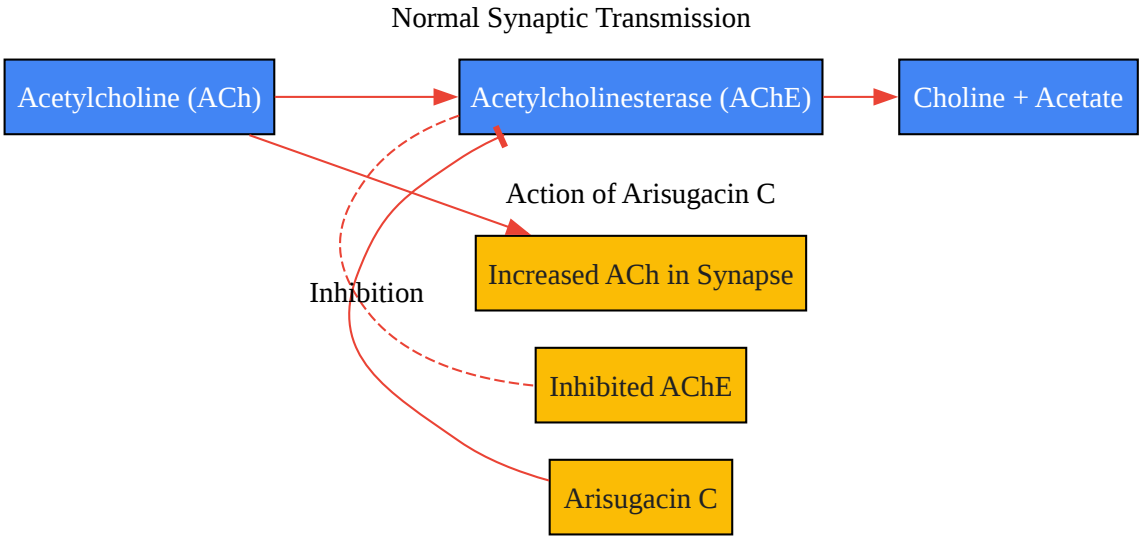

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Figure 2: Signaling pathway of **Arisugacin C** as an AChE inhibitor.

Conclusion

Arisugacin C represents a promising natural product with potential for further development as a selective acetylcholinesterase inhibitor. While this guide provides a framework for understanding its spectroscopic characterization, it is important to note the current limitations in accessing the complete, detailed quantitative NMR and mass spectrometry data from the primary literature. Further research and disclosure of this foundational data will be crucial for advancing the study and application of this intriguing molecule. Researchers are encouraged to consult the primary publication, "Arisugacins C and D, novel acetylcholinesterase inhibitors and their related novel metabolites produced by Penicilium sp. FO-4259-11" (J Antibiot (Tokyo). 2000 Jan;53(1):50-7), for more in-depth information, should it become accessible.

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